

Tris(4-bromophenyl)amine: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tris(4-bromophenyl)amine*

Cat. No.: B153671

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CAS Number: 4316-58-9

This technical guide provides an in-depth overview of **Tris(4-bromophenyl)amine**, a key building block in the development of advanced organic materials. It is intended for researchers, scientists, and professionals in the fields of materials science, organic electronics, and drug development. This document details the compound's properties, synthesis, and applications, with a focus on experimental protocols and data presentation.

Core Properties

Tris(4-bromophenyl)amine is a triarylamine compound characterized by a central nitrogen atom bonded to three 4-bromophenyl groups. Its chemical structure lends itself to a range of applications, particularly in the synthesis of hole-transporting materials and luminescent polymers.

Physicochemical Data

A summary of the key physicochemical properties of **Tris(4-bromophenyl)amine** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	4316-58-9	[1] [2] [3] [4] [5]
Molecular Formula	$C_{18}H_{12}Br_3N$	[1] [3] [6]
Molecular Weight	482.01 g/mol	[3] [5]
Appearance	White to pale green crystalline powder	[4] [7]
Melting Point	141-143 °C (lit.)	[1] [4] [5] [8]
Boiling Point	514.9 ± 45.0 °C at 760 mmHg	[1] [4]
Density	1.8 ± 0.1 g/cm³	[1]
Solubility	Soluble in toluene	[4] [9]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	[1] [4]

Spectral Data

Spectral analysis is crucial for the identification and characterization of **Tris(4-bromophenyl)amine**.

Spectral Data	Key Features
1H NMR ($CDCl_3$)	The spectrum typically shows two doublets in the aromatic region, corresponding to the ortho and meta protons of the bromophenyl groups. [2] [10]
^{13}C NMR	Provides information on the carbon skeleton of the molecule.
FT-IR	Characteristic peaks for C-N stretching, C-Br stretching, and aromatic C-H and C=C vibrations are observed.

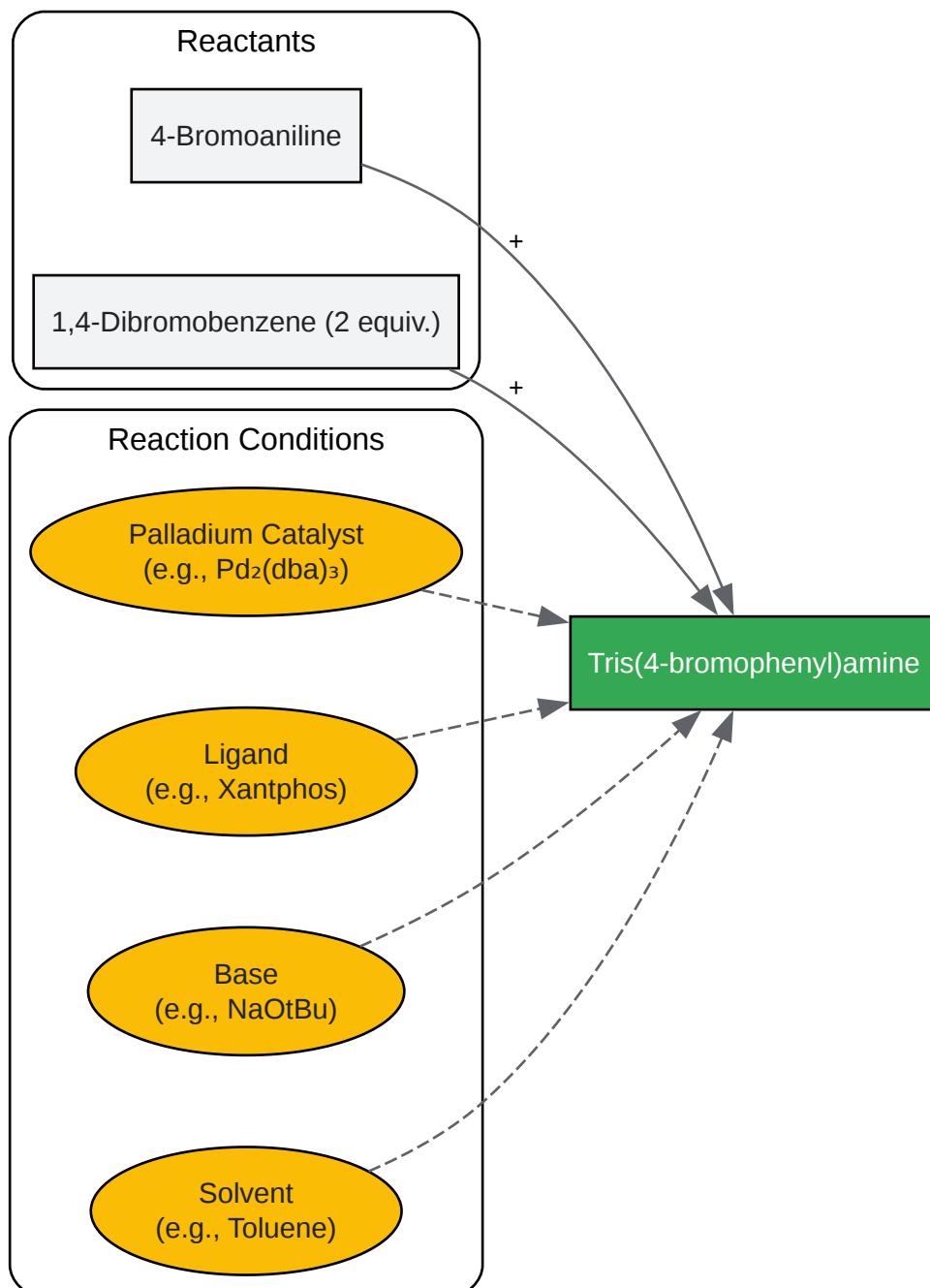
Synthesis and Purification Protocols

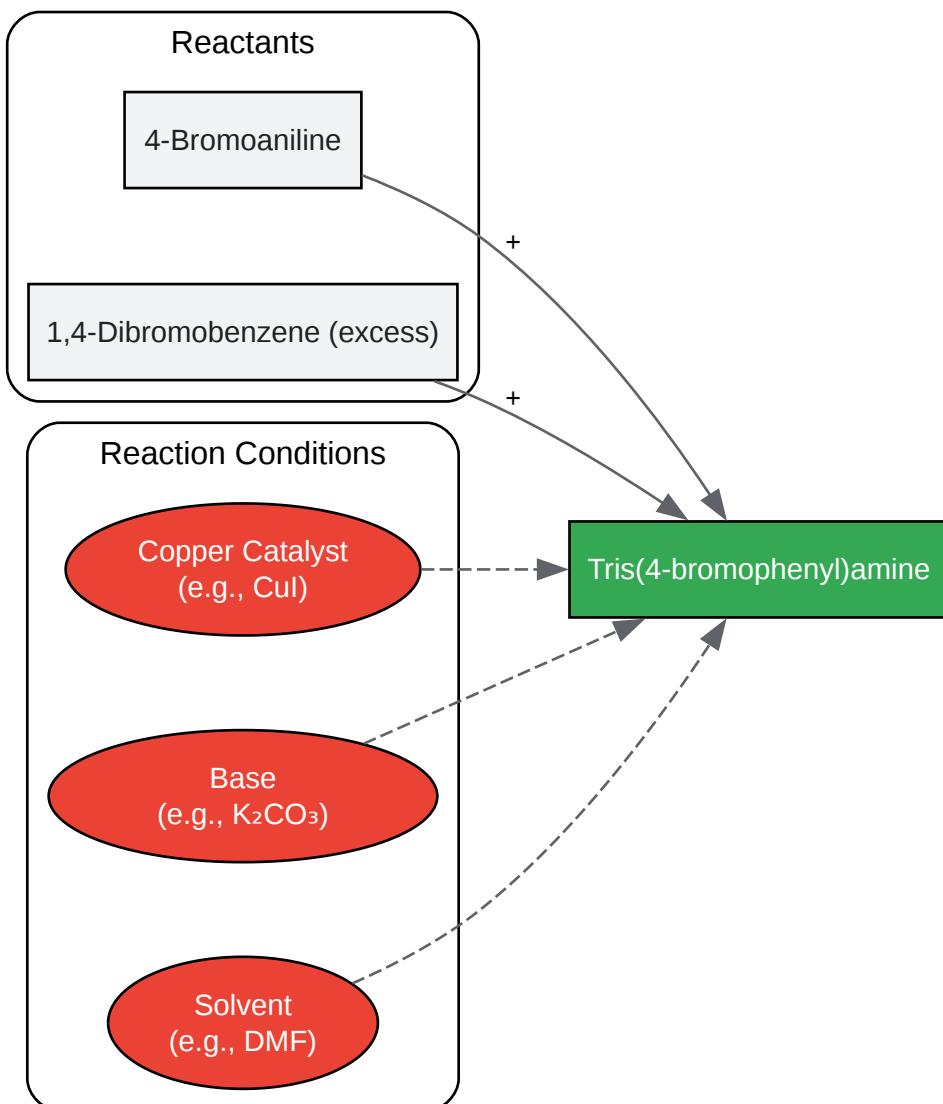
The synthesis of **Tris(4-bromophenyl)amine** can be achieved through several established cross-coupling methodologies. The Buchwald-Hartwig amination and the Ullmann condensation are two of the most common and effective routes.

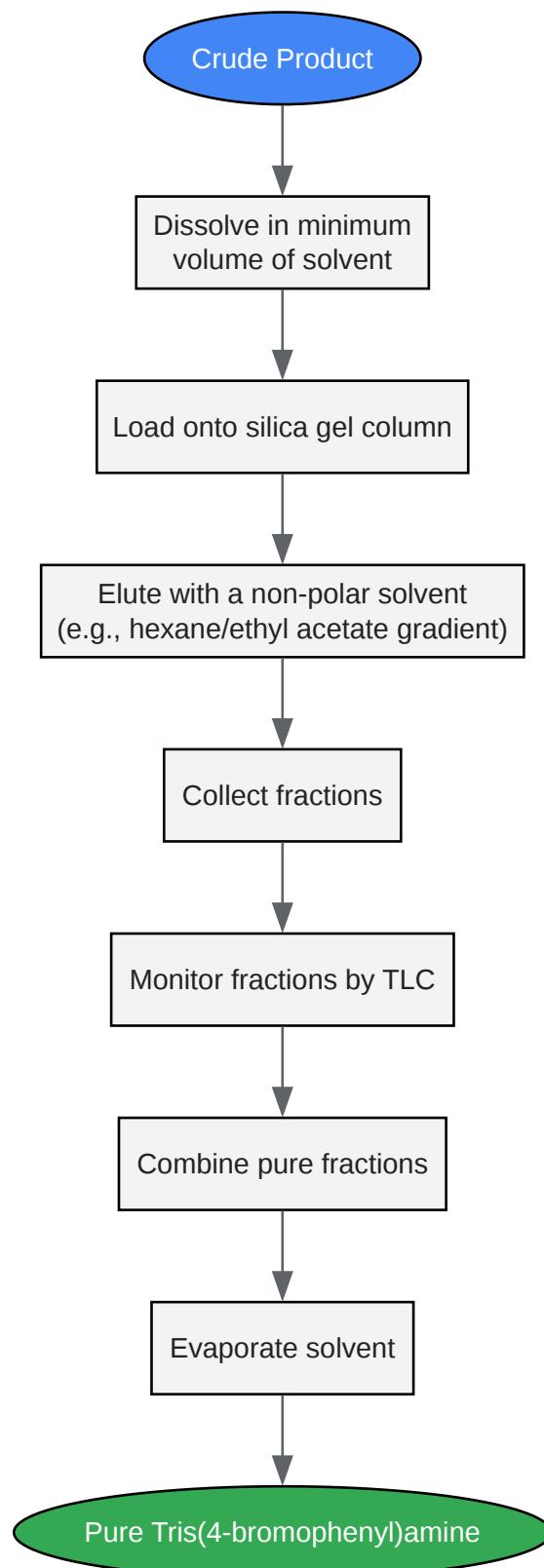
Synthesis via Buchwald-Hartwig Amination

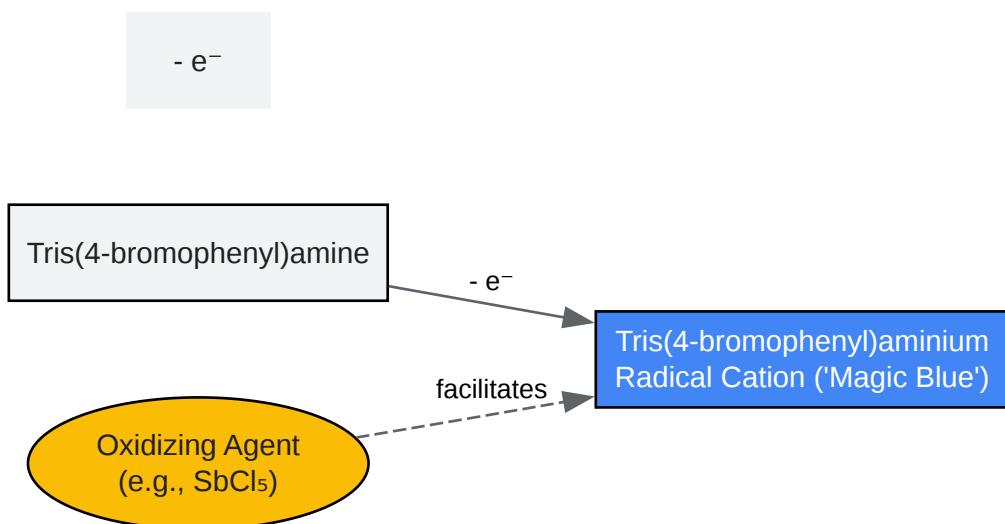
This palladium-catalyzed cross-coupling reaction is a powerful method for forming C-N bonds.

Reaction Scheme:









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